

Application Notes and Protocols for the Synthesis of Calcium 4-Aminobenzoate

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Compound of Interest

Compound Name: calcium;4-aminobenzoate

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Calcium 4-aminobenzoate, the salt of 4-aminobenzoic acid (PABA), is a compound of interest in pharmaceutical and chemical research. This document provides a detailed laboratory protocol for its synthesis. The synthesis is based on the acid-base reaction between 4-aminobenzoic acid and a calcium salt in an aqueous medium.

Reaction Principle

The synthesis of calcium 4-aminobenzoate is achieved by the reaction of 4-aminobenzoic acid with a stoichiometric amount of a calcium base, such as calcium hydroxide or calcium oxide, in water. The reaction proceeds via a neutralization mechanism, where the acidic carboxylic group of 4-aminobenzoic acid reacts with the hydroxide ions from the calcium base to form the calcium salt and water. The resulting calcium 4-aminobenzoate is then isolated by filtration and dried.



Experimental Protocol

Materials and Reagents:

- 4-Aminobenzoic acid (PABA) ($\text{C}_7\text{H}_7\text{NO}_2$)

- Calcium hydroxide ($\text{Ca}(\text{OH})_2$) or Calcium oxide (CaO)[1]
- Deionized water
- Ethanol (for washing)

Equipment:

- Magnetic stirrer with heating plate
- Beakers and Erlenmeyer flasks
- Graduated cylinders
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven
- pH meter or pH indicator paper
- Spatula and weighing balance

Procedure:

- **Dissolution of 4-Aminobenzoic Acid:** In a 250 mL beaker, dissolve 10.0 g of 4-aminobenzoic acid in 100 mL of deionized water. Heat the mixture gently to approximately 60-70 °C while stirring to facilitate dissolution. 4-aminobenzoic acid is slightly soluble in water at room temperature, but its solubility increases with temperature.
- **Preparation of Calcium Hydroxide Slurry:** In a separate 100 mL beaker, prepare a slurry of calcium hydroxide by suspending a stoichiometric amount in 50 mL of deionized water. For 10.0 g (0.0729 mol) of 4-aminobenzoic acid, the required amount of calcium hydroxide (molar mass: 74.093 g/mol) is 2.70 g (0.0364 mol).
- **Reaction:** Slowly add the calcium hydroxide slurry to the heated 4-aminobenzoic acid solution while stirring continuously. The reaction is an acid-base neutralization and may be

slightly exothermic.

- **Completion of Reaction:** Continue stirring the reaction mixture at 60-70 °C for 1-2 hours to ensure the reaction goes to completion. Monitor the pH of the solution; it should be close to neutral (pH 7-8) upon completion.
- **Cooling and Precipitation:** Allow the reaction mixture to cool slowly to room temperature. As the solution cools, calcium 4-aminobenzoate will precipitate out as a solid. For maximum yield, the mixture can be further cooled in an ice bath for 30 minutes.
- **Isolation of the Product:** Collect the precipitated solid by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the collected solid with a small amount of cold deionized water to remove any unreacted starting materials or soluble impurities. Follow this with a wash using a small amount of cold ethanol to aid in drying.
- **Drying:** Dry the purified calcium 4-aminobenzoate in a drying oven at 80-100 °C until a constant weight is achieved.
- **Characterization:** The final product should be a white to off-white crystalline powder.^[2] Characterize the synthesized compound by determining its melting point and using spectroscopic techniques such as FTIR and NMR to confirm its identity and purity. The molecular weight of calcium 4-aminobenzoate is 312.33 g/mol .^{[1][3]}

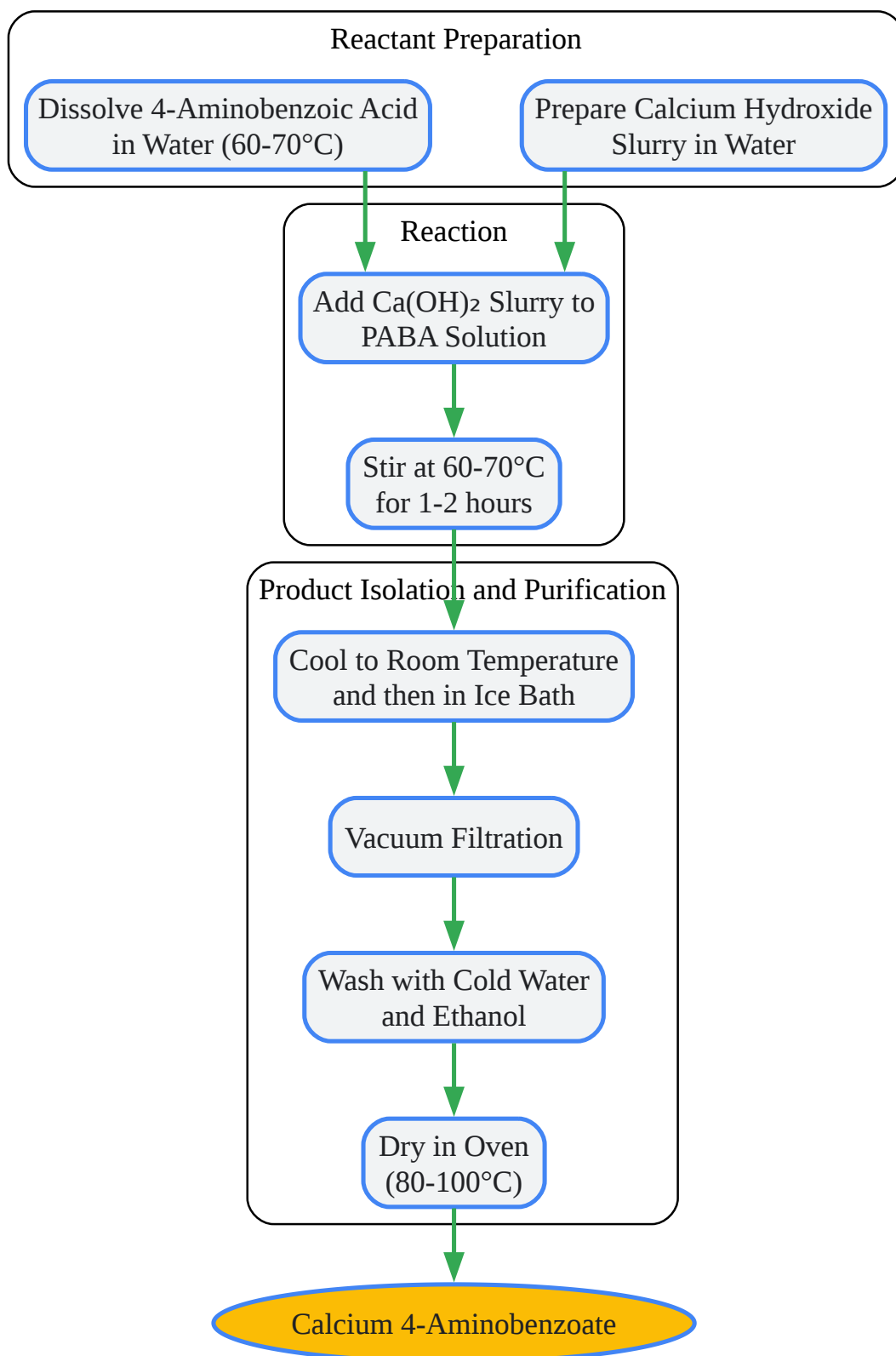
Data Presentation

Parameter	Value
Reactants	
4-Aminobenzoic Acid	10.0 g
Calcium Hydroxide	2.70 g
Deionized Water	150 mL
Reaction Conditions	
Temperature	60-70 °C
Reaction Time	1-2 hours
Product	
Theoretical Yield	11.38 g
Appearance	White to off-white crystalline powder
Molecular Formula	C ₁₄ H ₁₂ CaN ₂ O ₄ [1] [3]
Molecular Weight	312.33 g/mol [1] [3]

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves.
- Handle all chemicals in a well-ventilated fume hood.
- Avoid inhalation of dust and contact with skin and eyes.
- Use caution when heating the reaction mixture.

Diagrams



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Caption: Experimental workflow for the synthesis of calcium 4-aminobenzoate.

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References

- 1. calcium;4-aminobenzoate (60154-17-8) for sale [vulcanchem.com]
- 2. 4-Aminobenzoic acid - Wikipedia [en.wikipedia.org]
- 3. Calcium 4-aminobenzoate (1:2) | C₁₄H₁₂CaN₂O₄ | CID 108901 - PubChem [pubchem.ncbi.nlm.nih.gov]
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